

An In-depth Technical Guide to Direct Yellow 50: Chemical Properties and Structure

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Compound of Interest

Compound Name: Direct Yellow 50

Cat. No.: B1583531

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Introduction

Direct Yellow 50, also known by its Colour Index name C.I. 29025, is a synthetic organic compound classified as a direct dye.^[1] It belongs to the double azo class of dyes.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **Direct Yellow 50**, its molecular structure, and available information on its synthesis and analysis. This information is intended to be a valuable resource for researchers and scientists in various fields, including chemistry, materials science, and drug development, where this dye may be used as a fluorescent probe or for other research purposes.^{[2][3]}

Chemical and Physical Properties

Direct Yellow 50 is a reddish-light yellow or orange powder.^{[4][5]} It is known for its good solubility in water, forming a golden-brown solution.^{[1][4]} The dye is slightly soluble in ethanol and insoluble in other organic solvents.^{[1][4]} Its affinity for cellulose fibers is highest at 80°C.^[1]^[4] The color of **Direct Yellow 50** is largely unaffected by the presence of copper and iron ions.^{[1][4]}

Summary of Quantitative Data

| Property | Value | Reference(s) |
|------------------------|--|--------------|
| CAS Number | 3214-47-9 | [1][2][3][6] |
| Molecular Formula | C35H24N6Na4O13S4 | [1][2][3] |
| Molecular Weight | 956.82 g/mol | [1][2][3][6] |
| Appearance | Brown to reddish-brown solid; Yellow powder | [2][6] |
| Water Solubility | 60 g/L at 60 °C; 80 g/L at 97 °C | [1][4] |
| λ_{max} | 402 nm | [2] |
| EINECS Number | 221-728-7 | [6] |

Chemical Structure

The chemical structure of **Direct Yellow 50** is characterized by two azo groups (-N=N-) connecting aromatic rings, a central urea moiety, and multiple sulfonate groups which impart its water solubility.

Caption: Chemical structure of **Direct Yellow 50**.

Experimental Protocols

General Manufacturing Process

The synthesis of **Direct Yellow 50** involves a multi-step process.[1][6] The primary raw materials are 2-amino-4,8-naphthalenedisulfonic acid and m-toluidine.[6] The general procedure is as follows:

- Diazotization: 2-amino-4,8-naphthalenedisulfonic acid undergoes diazotization.[6]
- Coupling: The resulting diazonium salt is coupled with m-toluidine to form a monoazo dye.[6]
- Condensation: Two molecules of the monoazo dye are then condensed with a carbonyl source, such as bis(trichloromethyl) carbonate (triphsogene), to form the final **Direct Yellow 50** molecule.[6]

- Purification: The product is obtained by salting out, followed by filtration, drying, and crushing.[6]

Analytical Methodologies

UV-Visible Spectroscopy: The concentration of **Direct Yellow 50** in aqueous solutions can be determined using UV-Visible spectroscopy. The maximum absorbance (λ_{max}) of **Direct Yellow 50** has been reported to be 402 nm.[2]

- Protocol for Determining Concentration:
 - Prepare a stock solution of **Direct Yellow 50** of a known concentration (e.g., 1000 mg/L) in deionized water.[2]
 - Prepare a series of standard solutions of known concentrations (e.g., 0.25 to 500 mg/L) by diluting the stock solution.[2]
 - Measure the absorbance of each standard solution at the λ_{max} (402 nm) using a spectrophotometer.[2]
 - Plot a calibration curve of absorbance versus concentration.
 - Measure the absorbance of the unknown sample and determine its concentration using the calibration curve.[2]

Safety and Handling

Direct Yellow 50 is classified as a chemical for research use only and is not intended for human or therapeutic use.[2][3] While it is not classified as a hazardous substance according to GHS criteria in most reports, it is recommended to handle it with standard laboratory safety precautions.[7] This includes wearing personal protective equipment such as gloves, safety glasses, and a lab coat. Avoid inhalation of dust and direct contact with skin and eyes.[8] In case of a spill, it should be cleaned up promptly to avoid generating dust.[8]

Conclusion

This technical guide has summarized the key chemical and physical properties, structure, and available experimental information for **Direct Yellow 50**. The provided data and protocols are

intended to support researchers in their work with this compound. As with any chemical, it is crucial to consult the relevant Safety Data Sheet (SDS) before use and to follow appropriate safety procedures.

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